

Application Notes and Protocols: Potassium Amylxanthate (PAX) in Gold and Precious Metal Recovery

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Compound of Interest

Compound Name: Potassium amylxanthate

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These application notes provide a comprehensive overview of the use of **potassium amylxanthate** (PAX) as a collector in the flotation process for recovering gold and other precious metals, particularly from sulfide ores. The information compiled herein is intended to guide laboratory-scale experimental design and process optimization.

Introduction to Potassium Amylxanthate (PAX) in Gold Recovery

Potassium amylxanthate ($\text{CH}_3(\text{CH}_2)_4\text{OCS}_2\text{K}$), commonly known as PAX, is a powerful organosulfur compound widely employed as a collector in the froth flotation of sulfide minerals. [1] Its primary function is to selectively adsorb onto the surface of valuable minerals, rendering them hydrophobic (water-repellent). [1] This increased hydrophobicity allows the mineral particles to attach to air bubbles in the flotation cell and be carried to the surface in a froth, separating them from the hydrophilic gangue (waste) minerals. [1]

PAX is particularly effective for the recovery of gold that is finely disseminated within a sulfide mineral matrix, such as pyrite (FeS_2) and arsenopyrite (FeAsS). [2] It is considered a strong and relatively non-selective collector among the xanthate family, making it ideal for bulk sulfide flotation where the goal is to recover all sulfide minerals, including those associated with gold.

[3][4] The efficiency of PAX is influenced by several factors, including its concentration, the pH of the pulp, particle size, and the presence of other reagents.[5][6]

Quantitative Data on PAX Performance

The following tables summarize quantitative data from various studies on the effect of PAX concentration and pH on gold recovery. It is important to note that direct comparisons between different studies should be made with caution due to variations in ore mineralogy, particle size, and other experimental conditions.

Table 1: Effect of **Potassium Amylxanthate** (PAX) Dosage on Gold Recovery

Ore Type	PAX Dosage (g/t)	Other Collectors (g/t)	Frother (g/t)	pH	Gold Recovery (%)	Gold Grade in Concentrate	Reference
Gravity Recoverable Gold (GRG) Concentrate	25	-	-	-	Highest ultimate recovery for coarse fraction	Not Specified	[7]
Gravity Recoverable Gold (GRG) Concentrate	50	-	-	-	Enhanced recovery with increased PAX addition	Not Specified	[7]
Gold Amalgamation Tailing	~680 (1.5 lb/ton)	-	Pine Oil	-	Best flotation recovery observed at this level	Not Specified	[8]
Refractory Gold Ore (Sulfide Zone)	Not Specified	Aero 8045	-	-	High	Not Specified	[9]
Refractory Gold Ore (Sulfide Zone)	Varied (in combination)	Aero 407 (selective)	-	-	High (synergistic effect noted)	Not Specified	[9]

Table 2: Influence of Pulp pH on Gold Flotation with PAX

Ore Type/System	Collector	pH Range	Observation	Reference
Native Gold in Distilled Water	-	6-9	Maximum flotability	[10]
Native Gold in Distilled Water	-	>10	Flotation is totally inhibited	[10]
Gold-bearing Pyrite	Xanthate	~7	Optimal for flotation	[1]
Gold Flotation	Xanthates	7-11	General optimal range	[5]
Pyrite Flotation	PAX	11.5	Flotation pH adjusted with lime	[11]

Experimental Protocols

This section outlines a generalized laboratory protocol for gold flotation using PAX. This protocol should be adapted based on the specific characteristics of the ore being tested.

Materials and Reagents

- Representative ore sample, ground to the desired particle size (e.g., 80% passing 75 µm).
- **Potassium Amyl xanthate** (PAX) solution (e.g., 1% w/v).
- Frother solution (e.g., Methyl Isobutyl Carbinol - MIBC).
- pH modifiers: Lime ($\text{Ca}(\text{OH})_2$) or soda ash (Na_2CO_3) for increasing pH; sulfuric acid (H_2SO_4) for decreasing pH.
- Process water (deionized or tap, depending on the experimental design).
- Laboratory flotation machine with a cell of appropriate volume (e.g., 1 L or 2.5 L).

- Filtration apparatus (e.g., filter press or vacuum filter).
- Drying oven.
- Assay equipment for gold and other elements of interest.

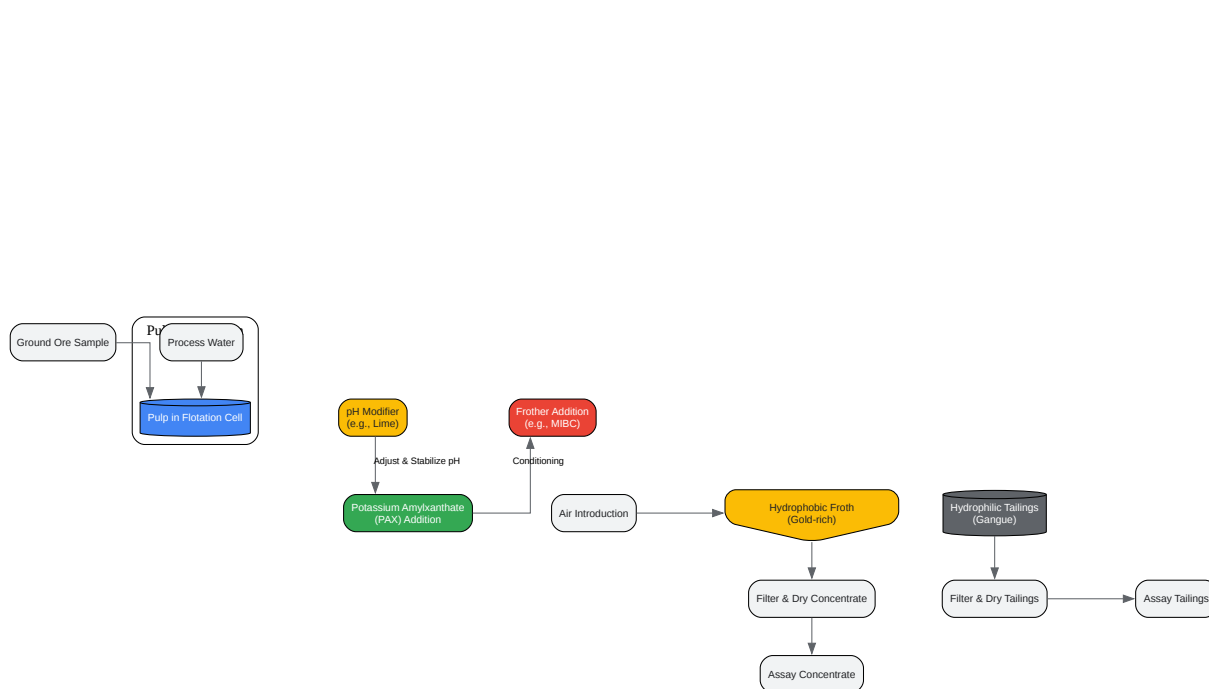
Flotation Procedure

- Pulp Preparation:
 - Weigh a representative sample of the ground ore (e.g., 500 g for a 1 L cell).
 - Add the ore to the flotation cell and add a measured volume of process water to achieve the desired pulp density (e.g., 30-40% solids by weight).
- Conditioning:
 - Turn on the flotation machine agitator to a specified speed (e.g., 1200 rpm) to ensure the pulp is well-mixed.
 - Measure the natural pH of the pulp.
 - Add the pH modifier in small increments to adjust the pulp to the target pH. Allow the pH to stabilize for a few minutes.
 - Add the prepared PAX solution to the pulp to achieve the desired dosage (e.g., 20-100 g/t).
 - Condition the pulp with the collector for a set period (e.g., 3-5 minutes).
 - Add the frother to the pulp (e.g., 25-50 g/t).
 - Condition the pulp with the frother for a shorter period (e.g., 1-2 minutes).
- Flotation:
 - Open the air inlet valve to introduce air into the cell and generate a stable froth.

- Collect the froth that overflows the lip of the cell using paddles. Collect the froth in a concentrate pan for a predetermined flotation time (e.g., 10-15 minutes). The collection can be done in stages (e.g., collecting concentrates at 2, 5, and 10 minutes) to assess flotation kinetics.
- Sample Processing and Analysis:
 - Filter the collected concentrate and the remaining tailings separately.
 - Dry the concentrate and tailings samples in an oven at a low temperature (e.g., 105°C) until a constant weight is achieved.
 - Weigh the dry concentrate and tailings.
 - Prepare representative samples of the feed, concentrate, and tailings for assay to determine the gold content and the content of other relevant elements.
- Calculations:
 - Calculate the mass recovery to the concentrate.
 - Calculate the gold recovery using the formula: $\text{Recovery (\%)} = (C * c) / (F * f) * 100$
Where:
 - C = weight of the concentrate
 - c = assay of the concentrate
 - F = weight of the feed
 - f = assay of the feed
 - Calculate the enrichment ratio (Concentrate Grade / Feed Grade).

Visualizations

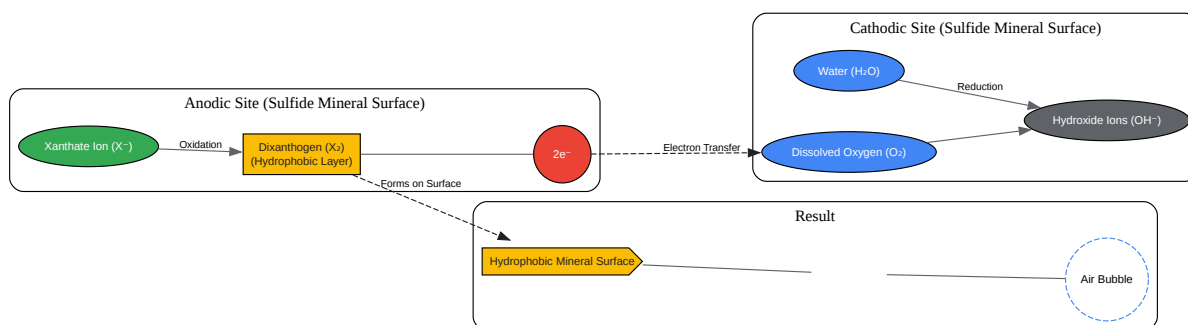
Experimental Workflow for Gold Flotation



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Caption: Experimental workflow for laboratory-scale gold flotation using PAX.

Electrochemical Mechanism of PAX on Sulfide Mineral Surfaces



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Caption: Electrochemical mechanism of PAX adsorption on a sulfide mineral surface.

Synergistic Effects with Other Reagents

The performance of PAX can often be enhanced by using it in combination with other reagents. [\[1\]](#)

- **Secondary Collectors:** Dithiophosphates are frequently used as secondary collectors alongside xanthates. [\[1\]](#) They are more selective and can improve the recovery of precious metals, with studies showing an increase in gold recovery when PAX is used with a dithiophosphate compared to PAX alone. [\[1\]](#)
- **Activators:** Copper sulfate ($CuSO_4$) is a common activator used in gold flotation, although its precise role is complex. [\[1\]](#) It can enhance the floatability of certain sulfide minerals associated with gold.

- **Depressants:** In complex ores, depressants such as sodium cyanide or lime may be used to prevent the flotation of certain unwanted minerals like pyrite, thereby increasing the grade of the gold concentrate.
- **Frothers:** The choice of frother (e.g., MIBC, pine oil) is crucial for creating a stable froth with good mobility, which is necessary for efficiently transporting the hydrophobic mineral particles out of the flotation cell.[2]

Safety and Handling

Potassium amylxanthate is a hazardous chemical and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection to avoid dust inhalation.[4] It is flammable and can decompose in the presence of moisture and heat.[4] PAX solutions should be prepared in well-ventilated areas, and it is recommended to use them within a few days of preparation as they can degrade, forming carbon disulfide.[4] Always refer to the Safety Data Sheet (SDS) for detailed handling and storage instructions.

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